

Characterization & Performance Guide: Diphenylguanidine Hydrobromide Salts

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Compound of Interest

Compound Name: 1,1-Diphenylguanidine;hydrobromide
Cat. No.: B15393653

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Executive Summary: Beyond the Free Base

While 1,3-diphenylguanidine (DPG) is ubiquitous as a secondary accelerator in rubber vulcanization, its hydrobromide salt (DPG-HBr) occupies a specialized, high-performance niche in electronic soldering fluxes and organocatalysis.

This guide objectively characterizes the reaction products of Diphenylguanidine with Hydrobromic acid (HBr). It contrasts the resulting salt's performance against the free base and the hydrochloride analogue, providing actionable data for formulation scientists.

Editorial Note on Isomerism: Commercial "DPG" is almost exclusively 1,3-diphenylguanidine (1,3-diphenylguanidine). The prompt mentions "1,1-diphenylguanidine". While 1,1- (asymmetric) isomers exist, the industrial CAS 93982-96-8 and "DPG-HBr" literature predominantly refer to the 1,3-isomer salt. This guide characterizes the 1,3-diphenylguanidinium hydrobromide as the primary industrial product, while noting 1,1-isomer distinctions where relevant.

Chemical Identity & Reaction Mechanism

The formation of DPG-HBr is a classic Brønsted acid-base neutralization. The reaction is driven by the high basicity of the guanidine moiety (

), which readily accepts a proton from HBr.

Reaction Pathway

The protonation occurs at the imine nitrogen (

), resulting in a resonance-stabilized guanidinium cation. This stabilization is the key to the salt's thermal properties.



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Figure 1: Reaction pathway for the synthesis of Diphenylguanidinium Bromide. The resonance stabilization of the resulting cation drives the reaction to completion.

Physicochemical Characterization

The conversion from free base to hydrobromide salt drastically alters the physical window of operation.

Comparative Properties Table

Property	DPG (Free Base)	DPG-HBr (The Product)	DPG-HCl (Alternative)
CAS Number	102-06-7	93982-96-8	55556-10-0
Molecular Weight	211.26 g/mol	292.18 g/mol	247.72 g/mol
Physical Form	White/Cream Powder	White Crystalline Powder	White Powder
Melting Point	146–148 °C	158–160 °C	~170 °C
Water Solubility	Slightly Soluble	Soluble (Ionic)	Soluble
Acidity (1% aq)	Alkaline (pH > 9)	Acidic (pH ~4-5)	Acidic
Thermal Decomp.	~170 °C	>200 °C (Stable)	>200 °C

Key Insight: The DPG-HBr salt has a higher melting point than the free base but a lower melting point than the hydrochloride analogue. This intermediate melting range (158–160 °C) is critical for solder paste formulations, where the activator must melt and become active just before the solder alloy reflows (typically 183–217 °C).

Performance Comparison: Applications

Application A: Solder Paste Flux Activator

In electronics manufacturing, DPG-HBr is used as a "latent acid" activator. It remains inert at room temperature (preventing paste curing) but releases active HBr at reflow temperatures to remove metal oxides.

- VS. Organic Acids (e.g., Adipic Acid):
 - DPG-HBr: Provides stronger fluxing action due to halide release. Better for difficult surfaces (oxidized copper, nickel).
 - Organic Acids: Weaker, leave less residue, but often fail on heavily oxidized pads.
- VS. DPG-HCl:

- DPG-HBr: Bromide residues are generally considered less corrosive than chloride residues in long-term reliability tests (though both require cleaning in high-reliability classes). The HBr salt often exhibits better solubility in polar flux solvents (glycols) than the HCl salt.

Application B: Rubber Vulcanization

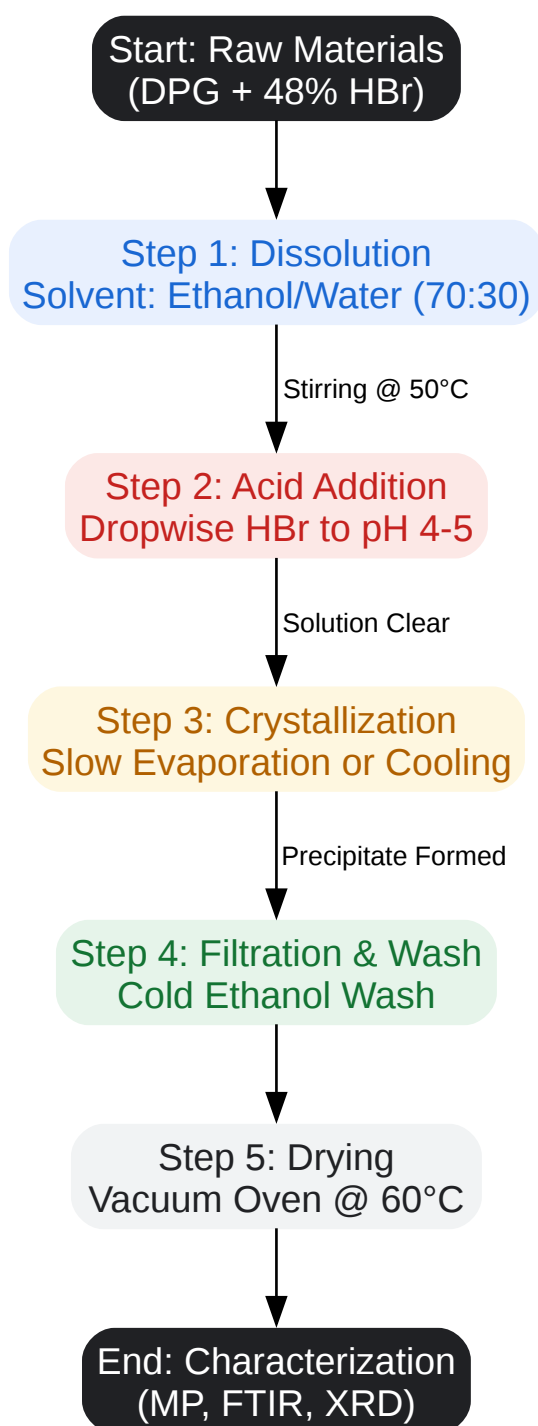
While DPG (base) is the accelerator, the salt form is occasionally encountered as a retarder or in specific acidic cure systems.

- Mechanism: The salt effectively "locks" the amine functionality.
- Performance:
 - Scorch Safety: DPG-HBr provides superior scorch safety (resistance to premature curing) compared to DPG free base because the active amine is only released upon thermal dissociation or reaction with basic metal oxides (ZnO).

Experimental Protocol: Synthesis & Characterization

This protocol describes the controlled synthesis of 1,3-diphenylguanidinium bromide.

Workflow Diagram



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Figure 2: Step-by-step synthesis workflow for high-purity DPG-HBr.

Detailed Methodology

1. Stoichiometric Calculation:

- Target: 10.0 g of DPG-HBr.

- Reagents:

- 1,3-Diphenylguanidine (MW 211.26): 7.23 g.
- Hydrobromic Acid (48% w/w, MW 80.91): ~3.0 mL (approx. 1.05 eq).

2. Dissolution:

- Dissolve 7.23 g of DPG in 50 mL of warm Ethanol/Water (70:30 v/v) at 50°C. Ensure complete dissolution to avoid occlusions.

3. Reaction (Neutralization):

- Add 48% HBr dropwise while monitoring pH.
- Endpoint: Stop addition when pH reaches 4.0–5.0. The solution should remain clear.
- Note: Excess acid will lead to hygroscopic impurities.

4. Crystallization:

- Allow the solution to cool slowly to room temperature, then refrigerate at 4°C for 12 hours.
- White needle-like crystals should form.

5. Purification:

- Filter the crystals using a Büchner funnel.
- Wash with 10 mL of ice-cold ethanol to remove excess acid and unreacted base.
- Recrystallize from hot ethanol if higher purity (>99.5%) is required for analytical standards.

6. Validation (Self-Check):

- Melting Point Check: The product must melt sharply between 158–160°C. A broad range (<155°C) indicates retained solvent or unreacted DPG.

- Silver Nitrate Test: Dissolve a small amount in water and add AgNO₃. A pale yellow precipitate (AgBr) confirms the presence of bromide.

Scientific Integrity: Structural Analysis

To confirm the product identity beyond simple melting points, researchers utilize X-Ray Diffraction (XRD) and FTIR.

- Crystal Structure: Diphenylguanidinium salts typically crystallize in monoclinic or orthorhombic systems. The protonation occurs at the imine nitrogen, allowing the cation to form extensive hydrogen-bonding networks with the bromide anion ().
- FTIR Signature:
 - Free Base: Strong stretch at $\sim 1630\text{ cm}^{-1}$.
 - Hydrobromide Salt: The peak shifts and broadens due to protonation and resonance. Look for the appearance of broad stretching bands in the $2800\text{--}3200\text{ cm}^{-1}$ region, distinct from the sharp amine peaks of the free base.

Safety & Toxicology

- Hazard: Like the parent DPG, the hydrobromide salt is toxic if swallowed and an irritant.
- Environmental: DPG derivatives are known to form chlor/bromo-organics in wastewater treatment. Avoid release into drains.
- Handling: Use a dust mask and nitrile gloves. The salt form is less volatile than the free base but more water-soluble, increasing bioavailability.

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